

LAU-0901 Technical Support Center: Long-Term Research Applications

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Compound of Interest

Compound Name: LAU-0901

Cat. No.: B14024805

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Welcome to the technical support center for **LAU-0901**, a potent and selective Platelet-Activating Factor (PAF) receptor antagonist. This resource is designed to provide researchers, scientists, and drug development professionals with comprehensive guidance on the long-term storage, handling, and experimental use of **LAU-0901**.

Frequently Asked Questions (FAQs)

Q1: How should I store **LAU-0901** for long-term research?

A: For long-term stability, **LAU-0901** should be stored as a solid at -20°C.^[1] Under these conditions, the compound is stable for at least four years.^[1]

Q2: What is the recommended solvent for preparing **LAU-0901** stock solutions?

A: **LAU-0901** is soluble in Dimethyl Sulfoxide (DMSO).^[1] When preparing a stock solution, it is recommended to dissolve the solid **LAU-0901** in a solvent of choice and purge the solution with an inert gas.^[1]

Q3: How should I handle **LAU-0901** in the laboratory?

A: **LAU-0901** should be considered a hazardous material until further toxicological information is available.^[1] Standard laboratory safety protocols should be strictly followed. This includes wearing appropriate Personal Protective Equipment (PPE) such as gloves, a lab coat, and safety glasses. Avoid ingestion, inhalation, and contact with eyes or skin. Ensure you wash

your hands thoroughly after handling.^[1] For complete safety information, always refer to the full Safety Data Sheet (SDS) provided by the supplier.^[1]

Q4: How has **LAU-0901** been prepared for in vivo studies?

A: In published research, for intraperitoneal (i.p.) administration in rats, **LAU-0901** has been prepared in a vehicle of 45% cyclodextran.^[2]

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Compound precipitation in aqueous solution	LAU-0901 has limited solubility in aqueous buffers.	For experiments requiring aqueous solutions, it is advisable to first dissolve LAU-0901 in an organic solvent like DMSO and then dilute it with the aqueous buffer of choice. For some compounds, storing aqueous solutions for extended periods is not recommended.
Inconsistent experimental results	Improper storage or handling leading to compound degradation. Multiple freeze-thaw cycles of stock solutions.	Ensure LAU-0901 is consistently stored at -20°C. ^[1] For stock solutions, aliquot into smaller volumes to avoid repeated freeze-thaw cycles. Always use fresh dilutions for experiments when possible.
Difficulty dissolving the solid compound	Insufficient vortexing or sonication. Use of an inappropriate solvent.	Ensure thorough mixing when preparing solutions. If solubility issues persist in a particular solvent, consider using DMSO, in which LAU-0901 is known to be soluble. ^[1]

Quantitative Data Summary

Parameter	Value	Source
Storage Temperature	-20°C	[1]
Long-Term Stability (Solid)	≥ 4 years	[1]
Appearance	Solid	[1]
Purity	≥95%	[1]
Molecular Weight	612.5 g/mol	[1]
Solubility	Soluble in DMSO	[1]

Experimental Protocols

Preparation of LAU-0901 for In Vivo Cerebral Ischemia Studies in Rats

This protocol is based on methodologies described in published research.[\[2\]](#)[\[3\]](#)

Materials:

- **LAU-0901** solid
- Vehicle: 45% (w/v) cyclodextran in sterile saline
- Sterile microcentrifuge tubes
- Vortex mixer
- Sonicator (optional)
- Sterile syringes and needles for administration

Procedure:

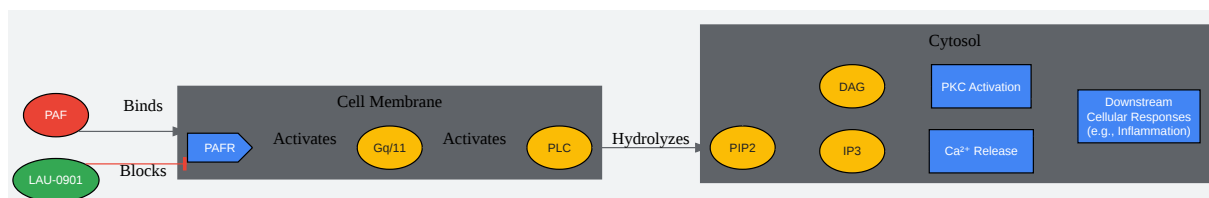
- Calculate the required amount of **LAU-0901**: Based on the desired dose (e.g., 30, 60, or 90 mg/kg) and the weight of the animal, calculate the total mass of **LAU-0901** needed.[\[3\]](#)

- Weigh the **LAU-0901**: Carefully weigh the calculated amount of solid **LAU-0901** in a sterile microcentrifuge tube.
- Prepare the vehicle solution: Prepare a 45% (w/v) solution of cyclodextran in sterile saline.
- Dissolve **LAU-0901** in the vehicle: Add the appropriate volume of the 45% cyclodextran vehicle to the microcentrifuge tube containing the **LAU-0901**.
- Mix thoroughly: Vortex the mixture vigorously until the **LAU-0901** is completely dissolved. If necessary, brief sonication can be used to aid dissolution.
- Administration: The solution is now ready for intraperitoneal (i.p.) administration to the animal model at the specified time point relative to the ischemic event.[2][3]

Visualizations

Signaling Pathway of Platelet-Activating Factor (PAF) Receptor

LAU-0901 acts as an antagonist to the Platelet-Activating Factor Receptor (PAFR), a G-protein coupled receptor. The following diagram illustrates the general signaling cascade initiated by PAF binding to its receptor, which is inhibited by **LAU-0901**.

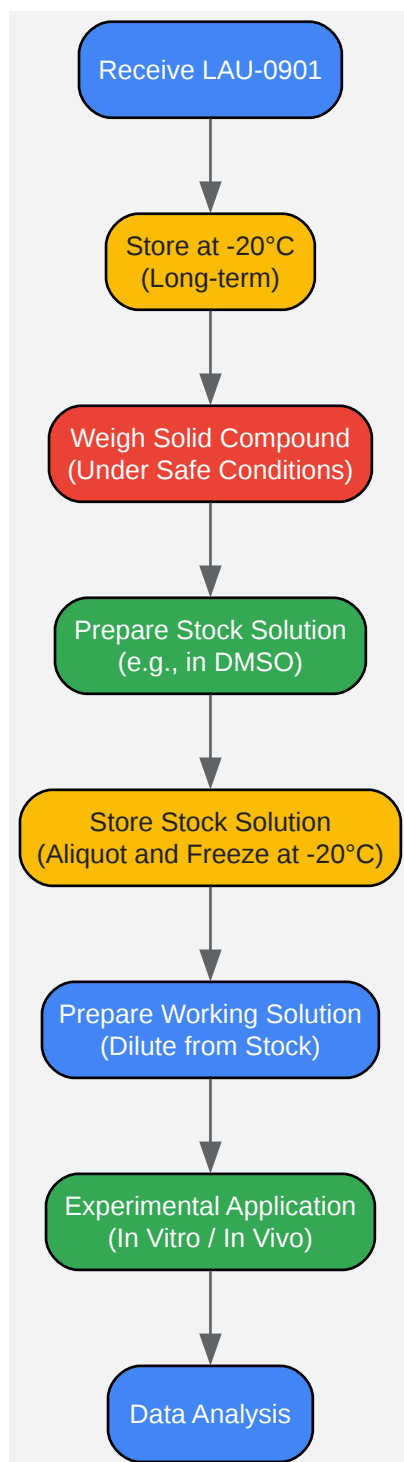


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Caption: **LAU-0901** inhibits the PAF receptor signaling cascade.

Experimental Workflow for LAU-0901

The following diagram outlines the key steps for handling and using **LAU-0901** in a research setting, from receiving the compound to its application in experiments.



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Caption: Recommended workflow for handling and using **LAU-0901**.

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References

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